

Application Note: Analysis of Residual Chlorine in Water Using O-Tolidine Sulfate

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Compound of Interest

Compound Name: O-Tolidine sulfate

Cat. No.: B3343464

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Introduction

Chlorination is a fundamental process in water treatment for disinfection. Monitoring residual chlorine levels is crucial to ensure both effective disinfection and compliance with regulatory standards. The O-Tolidine method is a conventional and rapid colorimetric technique for determining residual chlorine concentrations in water samples. This application note provides a detailed protocol for the use of **O-Tolidine sulfate** in the analysis of free and total residual chlorine. O-Tolidine, in an acidic medium, is oxidized by chlorine to produce a yellow-colored holoquinone, the intensity of which is proportional to the chlorine concentration.^{[1][2]} While the dihydrochloride salt of O-Tolidine is more commonly cited in standard methods, **O-Tolidine sulfate** can also be used, and for the purpose of this protocol, the preparation using the more readily available O-Tolidine dihydrochloride in a sulfuric acid medium will be described, effectively forming **O-Tolidine sulfate** in situ.

Principle of the Method

The O-Tolidine method is based on the oxidation of O-Tolidine by chlorine (present as hypochlorous acid and/or hypochlorite ions) in an acidic solution. This reaction produces a yellow-colored compound, a holoquinone, which can be quantitatively measured. The intensity of the yellow color is directly proportional to the concentration of residual chlorine.^[2] The reaction with free chlorine is almost instantaneous, whereas the reaction with combined chlorine (chloramines) is slower. This time difference allows for the differentiation between free and total residual chlorine.

Interferences

Several substances can interfere with the O-Tolidine method, leading to inaccurate results. These include manganese, iron, and nitrites, which can also oxidize O-Tolidine and produce a false positive reading.^[2] To account for these interferences, the Orthotolidine-Arsenite (OTA) test is employed. Sodium arsenite is used to selectively reduce the residual chlorine, allowing for the measurement of the color produced by interfering substances alone.

Experimental Protocols

1. Reagent Preparation

- **O-Tolidine Sulfate Reagent:**
 - Carefully weigh 1.35 g of O-Tolidine dihydrochloride.
 - In a 1-liter volumetric flask, dissolve the O-Tolidine dihydrochloride in 500 mL of distilled water.
 - In a separate beaker, cautiously add 150 mL of concentrated sulfuric acid to 350 mL of distilled water. (Caution: Always add acid to water, never the other way around, and perform this step in a fume hood with appropriate personal protective equipment).
 - Allow the diluted sulfuric acid solution to cool to room temperature.
 - Slowly add the cooled, diluted sulfuric acid to the O-Tolidine dihydrochloride solution in the volumetric flask.
 - Make up the volume to 1 liter with distilled water and mix thoroughly.
 - Store the reagent in a brown, glass-stoppered bottle, protected from light. The reagent is stable for up to six months.
- **Sodium Arsenite Solution (0.5% w/v):**
 - Weigh 0.5 g of sodium arsenite (NaAsO_2). (Caution: Sodium arsenite is highly toxic. Handle with extreme care and appropriate personal protective equipment).

- Dissolve the sodium arsenite in 100 mL of distilled water in a volumetric flask.
- Mix thoroughly and store in a clearly labeled bottle.

2. Standard O-Tolidine Procedure (for waters without significant interference)

- Analysis of Free Residual Chlorine:

- Take a 10 mL water sample in a clean test tube or cuvette.
- Add 0.5 mL of the **O-Tolidine sulfate** reagent to the sample and mix rapidly.
- Immediately (within 15 seconds) measure the absorbance of the yellow color using a spectrophotometer at a wavelength of 435-490 nm or compare the color visually against a set of calibrated standards in a comparator or chloroscope.[3]
- Record this value as the free residual chlorine concentration.

- Analysis of Total Residual Chlorine:

- Take a 10 mL water sample in a clean test tube or cuvette.
- Add 0.5 mL of the **O-Tolidine sulfate** reagent to the sample and mix.
- Allow the color to develop for 5 minutes in the dark.
- After 5 minutes, measure the absorbance or compare the color as described for free chlorine.
- Record this value as the total residual chlorine concentration.

- Calculation of Combined Residual Chlorine: Combined Residual Chlorine = Total Residual Chlorine - Free Residual Chlorine

3. Orthotolidine-Arsenite (OTA) Test (for waters with interfering substances)

This procedure requires three separate 10 mL aliquots of the water sample, labeled A, B, and C.

- Tube A (Free Chlorine + Interferences):
 - To an empty test tube, add 0.5 mL of **O-Tolidine sulfate** reagent.
 - Add 10 mL of the water sample and mix quickly.
 - Within 5 seconds, add 0.5 mL of the sodium arsenite solution and mix again.
 - Read the color intensity immediately. This reading represents the free chlorine plus any color from interfering substances.
- Tube B (Interferences Only):
 - To an empty test tube, add 0.5 mL of sodium arsenite solution.
 - Add 10 mL of the water sample and mix.
 - Immediately add 0.5 mL of **O-Tolidine sulfate** reagent and mix.
 - Read the color intensity immediately. This reading represents the color produced by interfering substances alone.
- Tube C (Total Chlorine + Interferences):
 - To an empty test tube, add 0.5 mL of **O-Tolidine sulfate** reagent.
 - Add 10 mL of the water sample and mix.
 - Allow the color to develop for 5 minutes.
 - Read the color intensity. This reading represents the total chlorine plus interferences.
- Calculations for OTA Test:
 - True Free Residual Chlorine = Reading from Tube A - Reading from Tube B
 - True Total Residual Chlorine = Reading from Tube C - Reading from Tube B
 - Combined Residual Chlorine = True Total Residual Chlorine - True Free Residual Chlorine

Data Presentation

Table 1: Performance Characteristics of the O-Tolidine Method

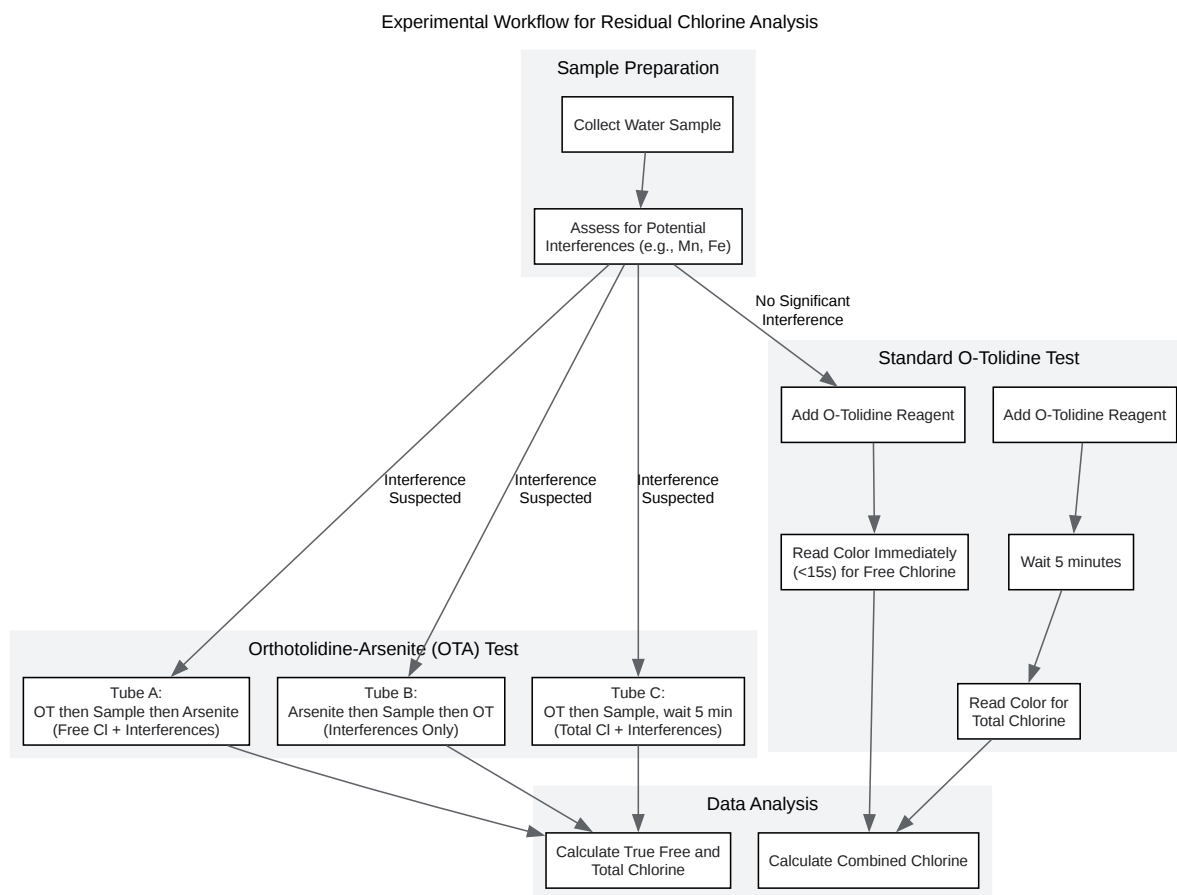
Parameter	Batch Method	Sequential Injection Method
Linear Range	0 - 3.0 mg/L Cl ₂	0 - 5.0 mg/L Cl ₂
Limit of Quantification	0.2 mg/L Cl ₂	0.5 mg/L Cl ₂

Data adapted from a study on greywater analysis, which may have a different matrix from other water types.[\[4\]](#)

Table 2: Common Interferences in the O-Tolidine Method

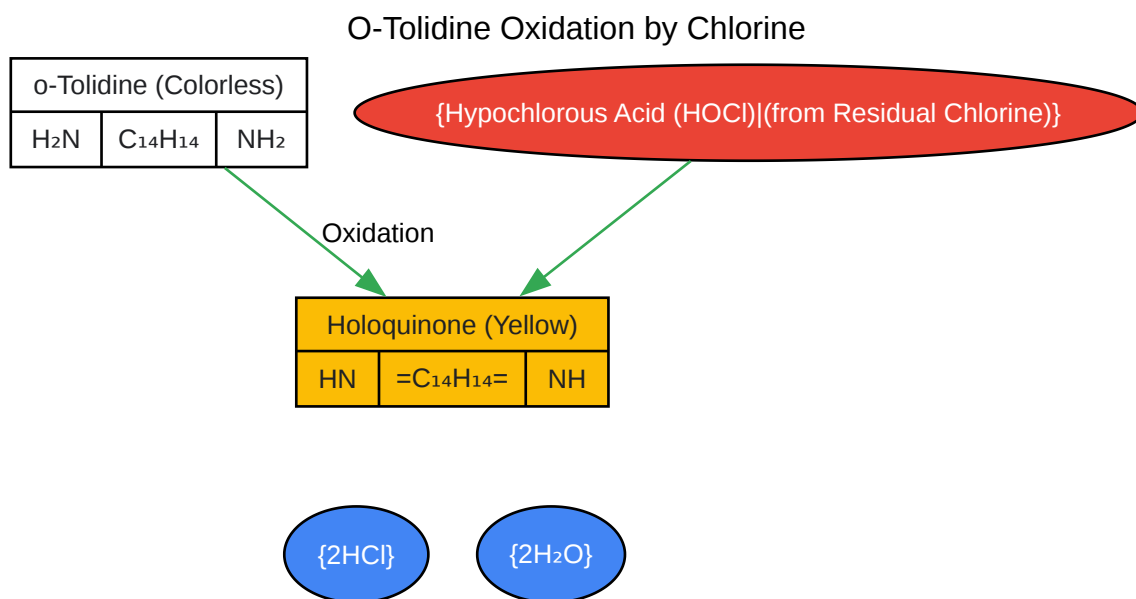
Interfering Substance	Effect
Manganese (oxidized forms)	Produces a yellow color with O-Tolidine, leading to a false positive reading for chlorine.
Iron (oxidized forms)	Can produce a yellow color, causing a positive interference.
Nitrites	Can react with O-Tolidine to produce a yellow color, resulting in a false positive.
Turbidity and Color	Can interfere with the colorimetric reading, leading to inaccurate results. Filtration of the sample may be necessary.

Visualizations



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Caption: Workflow for residual chlorine analysis using the O-Tolidine method.



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Caption: Simplified reaction of O-Tolidine with chlorine to form a colored product.

Safety Precautions

- **O-Tolidine:** O-Tolidine is a suspected carcinogen. Handle with extreme care, using appropriate personal protective equipment (PPE), including gloves, lab coat, and safety goggles. All work with O-Tolidine should be conducted in a well-ventilated area or a fume hood.
- **Sulfuric Acid:** Concentrated sulfuric acid is highly corrosive and can cause severe burns. Handle with appropriate PPE, including acid-resistant gloves, apron, and face shield. Always add acid to water slowly and with constant stirring to dissipate heat.
- **Sodium Arsenite:** Sodium arsenite is highly toxic and a known carcinogen. Handle with extreme care, using gloves and a lab coat. Avoid generating dust.
- **Waste Disposal:** All waste containing O-Tolidine and sodium arsenite must be disposed of as hazardous waste according to local, state, and federal regulations.

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